

Dealing with background interference in DL-Mannitol-13C measurements

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Compound of Interest

Compound Name: **DL-Mannitol-13C**

Cat. No.: **B15555174**

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Technical Support Center: DL-Mannitol-13C Measurements

Welcome to the technical support center for **DL-Mannitol-13C** measurements. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve common issues encountered during their experiments.

Troubleshooting Guides

This section provides solutions to specific problems you might encounter.

Problem: I am seeing unexpected peaks in my 13C NMR spectrum.

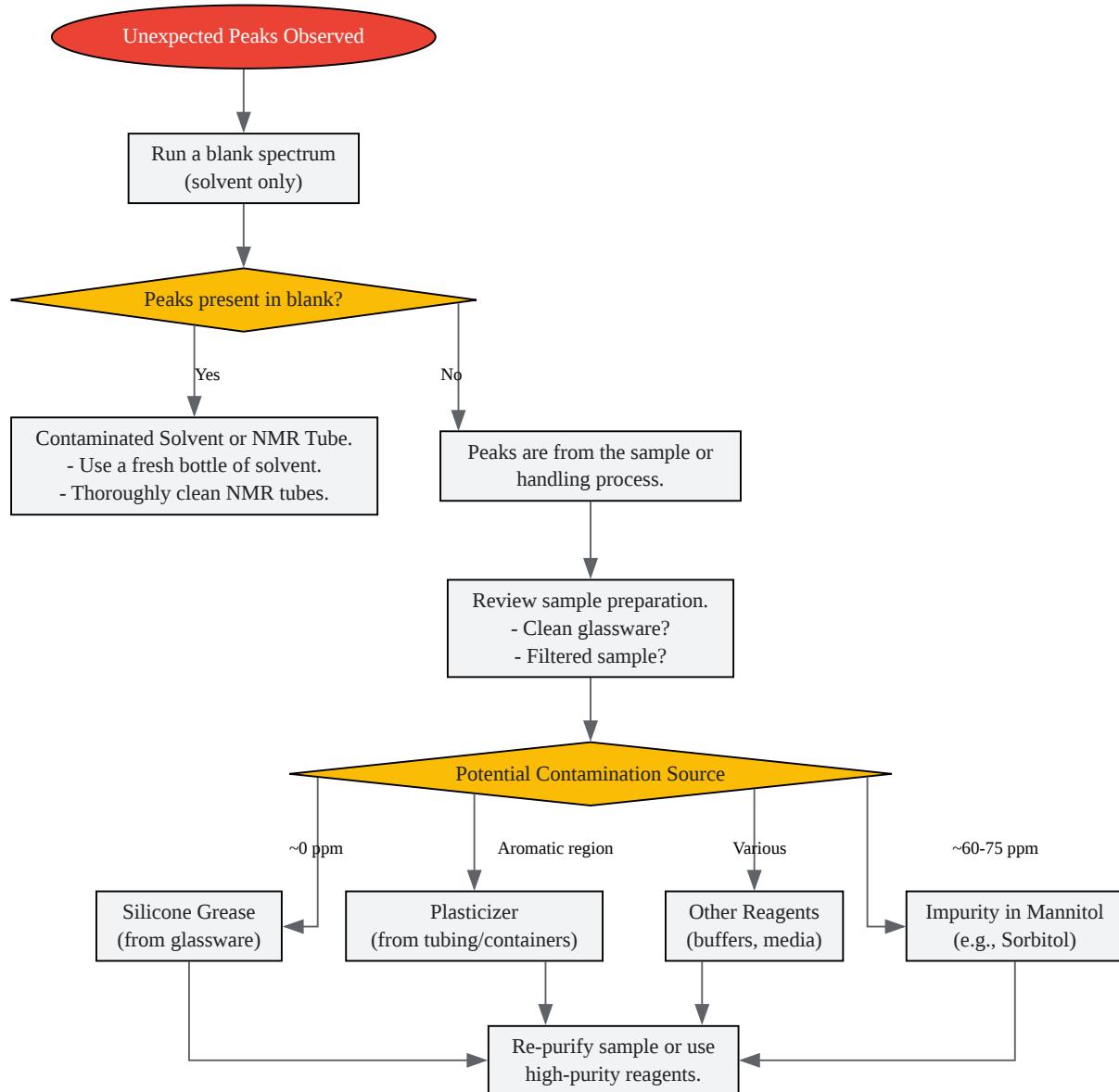
This is a common issue that can arise from several sources. Follow this guide to identify and resolve the source of the contamination.

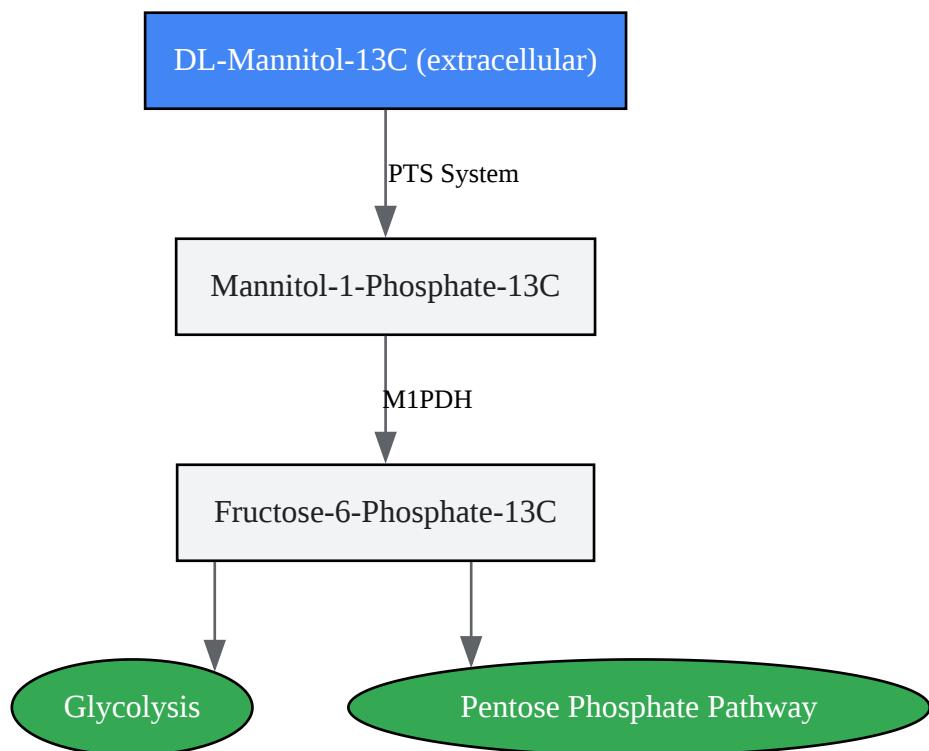
1. Identify the Source of the Unexpected Peaks:

- Consult Chemical Shift Tables: Compare the chemical shifts of the unknown peaks with tables of common laboratory solvents and contaminants.
- Run a Blank Spectrum: Acquire a 13C NMR spectrum of the deuterated solvent from the same bottle used for your sample preparation. This will help identify solvent impurities or contaminants in the NMR tube.

- Check Sample Handling Procedures: Review your sample preparation workflow for potential sources of contamination.

Troubleshooting Flowchart for Unexpected Peaks:



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